

# In-Depth Technical Guide to the Safety and Handling of Azido-C6-OH

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## Compound of Interest

Compound Name: Azido-C6-OH

Cat. No.: B182203

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling precautions for **Azido-C6-OH** based on available information for similar organic azides. A comprehensive, publicly available Safety Data Sheet (SDS) with detailed quantitative toxicological data for **Azido-C6-OH** (CAS No. 146292-90-2) was not found. Therefore, this material should be considered hazardous until further information becomes available, and all handling should be conducted with the utmost caution by trained personnel.

## Introduction

**Azido-C6-OH**, also known as 6-azidohexan-1-ol, is a bifunctional linker molecule utilized in bioconjugation and click chemistry.<sup>[1]</sup> It contains an azide group, which can participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted alkyne-azide cycloaddition (SPAAC) reactions, and a hydroxyl group that can be further functionalized.<sup>[1]</sup> The presence of the azide moiety classifies this compound as potentially hazardous, necessitating strict adherence to safety protocols. Organic azides are known for their potential to be explosive and toxic.<sup>[2][3][4]</sup> This guide synthesizes available safety information to provide a framework for the safe handling and use of **Azido-C6-OH** in a research and development setting.

## Physicochemical and Hazard Information

While a detailed, verified Safety Data Sheet for **Azido-C6-OH** is not readily available, the following information has been compiled from various sources.

## Physical and Chemical Properties

Property	Value	Source
CAS Number	146292-90-2	ChemScene[5]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N <sub>3</sub> O	ChemScene[5]
Molecular Weight	143.19 g/mol	ChemScene[5]
Appearance	Liquid	APExBIO[1]
Purity	≥95%	ChemScene[5]
Storage	4°C or -20°C	ChemScene[5], APExBIO[1]
SMILES	OCCCCCN=[N+]=[N-]	ChemScene[5]
Topological Polar Surface Area (TPSA)	68.99 Å <sup>2</sup>	ChemScene[5]
LogP	1.8494	ChemScene[5]
Hydrogen Bond Acceptors	2	ChemScene[5]
Hydrogen Bond Donors	1	ChemScene[5]
Rotatable Bonds	6	ChemScene[5]

## Hazard Identification and Classification

Based on the general properties of organic azides, **Azido-C6-OH** should be handled as a hazardous substance. The primary hazards are related to its potential explosive nature and toxicity.

Hazard	Description	General Precautions
Explosive Potential	<p>Organic azides can be sensitive to heat, light, shock, and pressure, leading to violent decomposition.[3][4]</p> <p>The stability of organic azides is often assessed by the carbon-to-nitrogen (C/N) ratio. [4] For Azido-C6-OH, the C/N ratio is <math>6/3 = 2</math>. Azides with a C/N ratio of less than 3 should be handled with extreme caution as they are potentially explosive.[2]</p>	<p>Work in a fume hood with a blast shield.[2] Avoid heating, grinding, or subjecting the material to shock. Store away from light.[3]</p>
Toxicity	<p>Azides are known to be highly toxic, with effects similar to cyanide.[3] The primary route of toxicity is through the inhibition of cytochrome c oxidase, a key enzyme in the mitochondrial electron transport chain, leading to cellular hypoxia.[6] Sodium azide, a related inorganic azide, is fatal if inhaled, absorbed through the skin, or swallowed.[2] Target organs include the central nervous system, cardiovascular system, and kidneys.[2]</p>	<p>Avoid ingestion, inhalation, and skin contact.[7] Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE).</p>
Reactivity	<p>Azides can react violently with various substances.</p> <p>Incompatible materials include strong oxidizing agents, strong acids, and heavy metals.[3]</p> <p>Contact with acids can form</p>	<p>Use non-metal spatulas (e.g., plastic or ceramic).[2] Store away from incompatible materials. Do not use chlorinated solvents.[3]</p>

the highly toxic and explosive hydrazoic acid.[4] Reaction with heavy metals (e.g., copper, lead) can form shock-sensitive metal azides.[2][3] Chlorinated solvents should be avoided as they can form explosive di- and tri-azidomethanes.[3]

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## Experimental Protocols and Handling Procedures

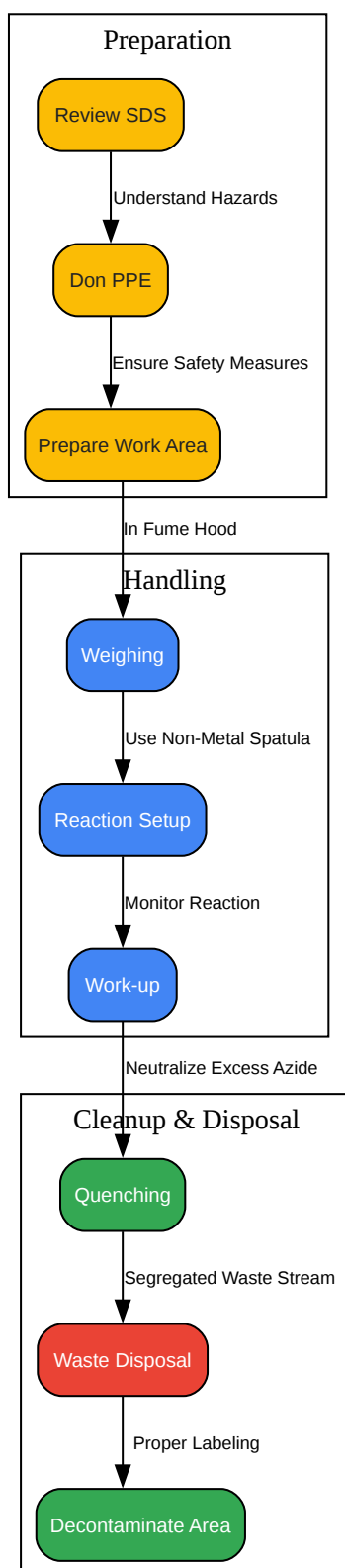
### Personal Protective Equipment (PPE)

When handling **Azido-C6-OH**, the following PPE is mandatory:

- Eye Protection: Safety glasses or splash goggles must be worn.[2]
- Hand Protection: Appropriate chemical-resistant gloves (e.g., nitrile gloves) must be worn. For handling high concentrations or for prolonged periods, wearing double gloves or specialized gloves like SilverShield® is recommended.[2]
- Skin and Body Protection: A lab coat should be worn.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosol generation, a respirator may be necessary.

### Safe Handling Workflow

The following workflow outlines the key steps for safely handling **Azido-C6-OH** in a laboratory setting.



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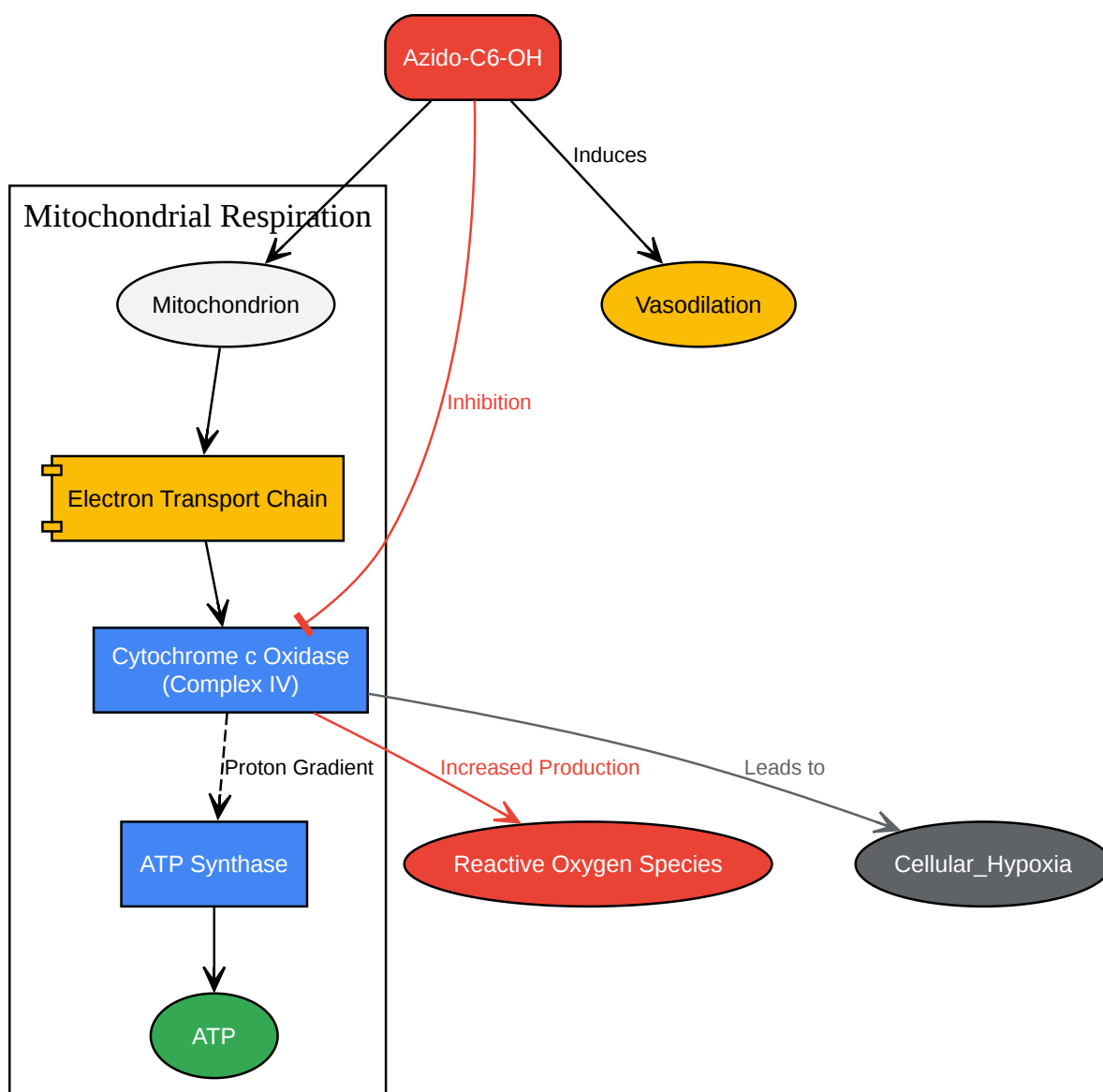
Caption: Safe handling workflow for **Azido-C6-OH**.

## Spill and Emergency Procedures

- **Spill:** In case of a spill, evacuate the area. Avoid breathing vapors. For small spills, absorb with an inert material and place in a sealed container for disposal. Do not use combustible materials for absorption.
- **Fire:** Use a dry chemical, carbon dioxide, or foam fire extinguisher. Avoid using water jets.
- **First Aid:**
  - **Inhalation:** Move to fresh air. If not breathing, give artificial respiration. Consult a physician.
  - **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
  - **Eye Contact:** Rinse out with plenty of water. Remove contact lenses. Consult a physician.
  - **Ingestion:** Immediately make the victim drink water (two glasses at most). Consult a physician.

## Toxicological Information and Signaling Pathways

The toxicity of azides is primarily attributed to their ability to inhibit cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.<sup>[6]</sup> This inhibition disrupts cellular respiration, leading to a decrease in ATP production and an increase in oxidative stress.<sup>[6]</sup>

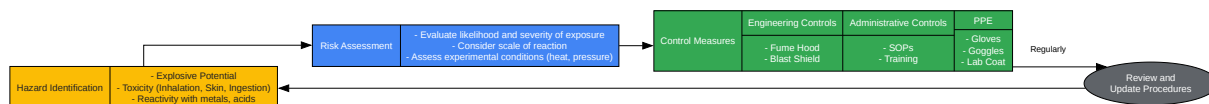


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Caption: Postulated toxicological pathway of azides.

## Risk Assessment and Control Measures

A thorough risk assessment should be conducted before working with **Azido-C6-OH**. The following diagram illustrates the relationship between hazard identification, risk assessment, and the implementation of control measures.



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Caption: Risk assessment and control for **Azido-C6-OH**.

## Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Recommended storage temperatures are between 2-8°C or -20°C.[1] Protect from heat and light.[3]
- **Disposal:** All waste containing **Azido-C6-OH** must be treated as hazardous waste.[2] Collect in a dedicated, labeled waste container. Do not mix with acidic waste, as this can generate highly toxic and explosive hydrazoic acid.[4] Do not pour down the drain, as it can react with lead or copper in plumbing to form explosive metal azides.[2] Consult your institution's environmental health and safety department for proper disposal procedures.

## Conclusion

**Azido-C6-OH** is a valuable research tool, but its handling requires a thorough understanding of the potential hazards associated with organic azides. By implementing stringent safety protocols, utilizing appropriate personal protective equipment, and adhering to the handling and disposal guidelines outlined in this document, researchers can minimize the risks and work safely with this compound. Always prioritize safety and consult with your institution's safety professionals before beginning any new experimental work with **Azido-C6-OH**.

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